

A Comprehensive Technical Guide to 3-Bromo-2,4-dimethylaniline

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Compound of Interest

Compound Name: **3-Bromo-2,4-dimethylaniline**

Cat. No.: **B1281310**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **3-Bromo-2,4-dimethylaniline**, a key chemical intermediate. It covers its chemical and physical properties, safety and handling guidelines, detailed experimental protocols for its synthesis, and its applications in various fields, particularly in the synthesis of pharmaceuticals and other bioactive molecules.

Core Properties and Identification

3-Bromo-2,4-dimethylaniline, with the CAS number 66314-77-0, is a substituted aniline derivative.^{[1][2]} Its unique structure, featuring a bromine atom and two methyl groups on the aniline ring, makes it a versatile building block in organic synthesis.^[1]

Chemical and Physical Data

The fundamental properties of **3-Bromo-2,4-dimethylaniline** are summarized in the table below for easy reference.

Property	Value	Source
CAS Number	66314-77-0	[1] [2]
Molecular Formula	C ₈ H ₁₀ BrN	[1]
Molecular Weight	200.08 g/mol	[1]
IUPAC Name	3-bromo-2,4-dimethylaniline	[1]
Appearance	Colorless to pale yellow crystalline solid	[1]
Melting Point	47-47.5 °C	[1]
Boiling Point	271.9 ± 35.0 °C (predicted)	[1]
Density	1.424 ± 0.06 g/cm ³ (predicted)	[1]
LogP	3.23	[1]

Safety and Handling

3-Bromo-2,4-dimethylaniline is classified as a hazardous substance. It is harmful if swallowed, in contact with skin, or if inhaled, and causes skin and serious eye irritation.[\[3\]](#)[\[4\]](#)[\[5\]](#) Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when handling this chemical. All work should be conducted in a well-ventilated fume hood.

Hazard Statements:

- H302: Harmful if swallowed.[\[3\]](#)[\[5\]](#)
- H312: Harmful in contact with skin.[\[3\]](#)[\[5\]](#)
- H332: Harmful if inhaled.[\[3\]](#)[\[5\]](#)
- H315: Causes skin irritation.[\[3\]](#)[\[5\]](#)
- H319: Causes serious eye irritation.[\[3\]](#)[\[5\]](#)

Precautionary Statements:

- P261: Avoid breathing dust.[3][5]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[3][5]
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[5]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[4]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]

Synthesis and Reactions

The primary route for the synthesis of **3-Bromo-2,4-dimethylaniline** is through the electrophilic bromination of 2,4-dimethylaniline.[1] The reactive amino group directs the incoming bromine to the ortho and para positions. As the para position is already occupied by a methyl group, bromination occurs at one of the ortho positions.

Experimental Protocol: Synthesis of 3-Bromo-2,4-dimethylaniline

This protocol is a generalized procedure based on standard bromination reactions of anilines.

Materials:

- 2,4-Dimethylaniline
- Glacial Acetic Acid
- Bromine
- Sodium Hydroxide solution (10%)
- Sodium Sulfite solution (10%)

- Diethyl Ether or Ethyl Acetate
- Anhydrous Magnesium Sulfate or Sodium Sulfate

Procedure:

- **Dissolution:** In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve 2,4-dimethylaniline in glacial acetic acid. Cool the solution to 0-5 °C in an ice bath.
- **Bromination:** Slowly add a solution of bromine in glacial acetic acid dropwise to the stirred aniline solution. Maintain the temperature below 10 °C throughout the addition.
- **Reaction:** After the addition is complete, allow the reaction mixture to stir at room temperature for 1-2 hours, or until TLC analysis indicates the consumption of the starting material.
- **Quenching:** Pour the reaction mixture into a beaker of ice water. If any unreacted bromine remains (indicated by a persistent orange/brown color), add a 10% sodium sulfite solution dropwise until the color disappears.
- **Neutralization:** Neutralize the acidic solution by the slow addition of a 10% sodium hydroxide solution until the pH is approximately 8-9. A precipitate of the crude product should form.
- **Extraction:** Extract the product from the aqueous mixture with diethyl ether or ethyl acetate (3 x 50 mL).
- **Washing and Drying:** Combine the organic extracts and wash with water and then with brine. Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- **Purification:** Filter off the drying agent and remove the solvent under reduced pressure using a rotary evaporator. The crude product can be further purified by recrystallization from a suitable solvent (e.g., ethanol/water or hexane) or by column chromatography on silica gel.



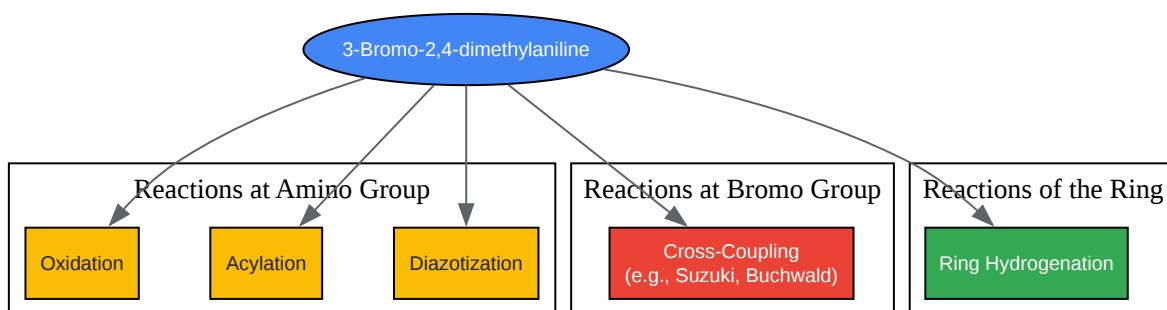
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Caption: Synthesis workflow for **3-Bromo-2,4-dimethylaniline**.

Key Chemical Reactions

3-Bromo-2,4-dimethylaniline can undergo several types of reactions, making it a valuable synthetic intermediate.

- Oxidation: The amino group can be oxidized to form nitroso or quinone compounds using strong oxidizing agents.^[1]
- Reduction: The aromatic ring can be reduced to a cyclohexylamine derivative under high pressure hydrogenation with a suitable catalyst.^[1]
- Substitution: The bromine atom can be replaced by various nucleophiles through transition-metal-catalyzed cross-coupling reactions (e.g., Suzuki, Buchwald-Hartwig), allowing for the introduction of a wide range of functional groups.^[1] The amino group can also undergo reactions such as acylation or diazotization.



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Caption: Key reaction pathways of **3-Bromo-2,4-dimethylaniline**.

Applications in Research and Development

The unique substitution pattern of **3-Bromo-2,4-dimethylaniline** enhances its reactivity and makes it a valuable intermediate in several industrial and research applications.[\[1\]](#)

- **Pharmaceutical Synthesis:** It serves as a crucial building block for the synthesis of more complex molecules with potential biological activity.[\[6\]](#) The bromo- and amino- functionalities allow for sequential modifications to build diverse molecular scaffolds for drug discovery programs.
- **Agrochemical Industry:** This compound is used as an intermediate in the production of various agrochemicals, including pesticides and herbicides.[\[6\]](#)
- **Materials Science:** It is employed in the development of functional materials such as dyes and polymers, where its structure contributes to the desired chemical and physical properties of the final product.[\[1\]](#)[\[6\]](#)
- **Biochemical Research:** **3-Bromo-2,4-dimethylaniline** and its derivatives are used as research tools to study biological processes. For instance, they have been shown to interact with enzymes like Cytochrome P450 and can influence cell signaling pathways, making them useful for studying metabolic processes and drug interactions.[\[1\]](#)

This guide provides a foundational understanding of **3-Bromo-2,4-dimethylaniline** for professionals in chemical and pharmaceutical research. Its versatile reactivity and established synthetic routes ensure its continued importance as a key chemical intermediate.

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